

Sortin2 stock solution preparation and storage

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Compound of Interest

Compound Name: *Sortin2*

Cat. No.: *B15561681*

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Application Notes and Protocols: Sortin2

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sortin2 is a synthetic, cell-permeable small molecule that acts as an inhibitor of the vacuolar protein sorting (VPS) pathway in the yeast *Saccharomyces cerevisiae*. Specifically, it disrupts the trafficking of Carboxypeptidase Y (CPY), a soluble vacuolar hydrolase, leading to its secretion from the cell. This characteristic makes **Sortin2** a valuable tool for studying the intricacies of the VPS pathway, identifying components involved in endomembrane trafficking, and for screening for other molecules that may modulate this pathway. These application notes provide detailed protocols for the preparation of **Sortin2** stock solutions, its proper storage, and its application in a yeast-based CPY secretion assay.

Data Presentation

The following tables summarize the key quantitative data for the preparation and use of **Sortin2**.

Table 1: **Sortin2** Stock Solution Preparation

Parameter	Value
Solvent	Dimethyl sulfoxide (DMSO), anhydrous
Typical Stock Concentration	10 mM
Preparation Procedure	<ol style="list-style-type: none">1. Bring Sortin2 powder and DMSO to room temperature.2. Add the appropriate volume of DMSO to the Sortin2 powder to achieve a 10 mM concentration.3. Vortex thoroughly to dissolve. Gentle warming (up to 37°C) or sonication can be used to aid dissolution if necessary.^[1]4. Once fully dissolved, aliquot into single-use tubes to avoid repeated freeze-thaw cycles.

Table 2: **Sortin2** Storage and Stability

Condition	Solid (Powder)	Stock Solution (in DMSO)
Storage Temperature	-20°C	-20°C (short-term) or -80°C (long-term)
Duration	Up to 3 years at -20°C	Up to 1 month at -20°C, up to 6 months at -80°C ^[2]
Light Sensitivity	Store protected from light	Store protected from light
Handling	Allow the vial to reach room temperature before opening to prevent moisture condensation. ^[1]	Thaw at room temperature before use. Avoid repeated freeze-thaw cycles.

Table 3: **Sortin2** Working Solution for Yeast Experiments

Parameter	Value
Typical Working Concentration Range	4.7 μ M to 47 μ M in yeast culture medium[3]
Solvent for Dilution	Yeast culture medium (e.g., YPD)
Final DMSO Concentration in Culture	Should be kept below 0.5% to minimize solvent-induced cellular stress.[2]
Control	A vehicle control containing the same final concentration of DMSO should be included in all experiments.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Sortin2 Stock Solution in DMSO

Materials:

- **Sortin2** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Methodology:

- Before opening, allow the vial of **Sortin2** powder to equilibrate to room temperature to prevent the condensation of moisture.
- Calculate the volume of DMSO required to prepare a 10 mM stock solution based on the amount of **Sortin2** powder.
- Add the calculated volume of anhydrous DMSO to the vial containing the **Sortin2** powder.

- Vortex the vial for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes or gently warm it to 37°C.
- Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
- Aliquot the 10 mM **Sortin2** stock solution into single-use, sterile microcentrifuge tubes. This will prevent contamination and degradation from repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).

Protocol 2: Carboxypeptidase Y (CPY) Secretion Assay in *Saccharomyces cerevisiae*

This protocol is designed to assess the effect of **Sortin2** on the vacuolar protein sorting pathway by detecting the secretion of CPY into the culture medium.

Materials:

- *Saccharomyces cerevisiae* wild-type strain (e.g., BY4741)
- Yeast extract-peptone-dextrose (YPD) medium
- 10 mM **Sortin2** stock solution in DMSO
- Anhydrous DMSO (for vehicle control)
- 96-well microplate
- Nitrocellulose membrane
- Dot-blot apparatus
- Primary antibody against CPY
- Horseradish peroxidase (HRP)-conjugated secondary antibody

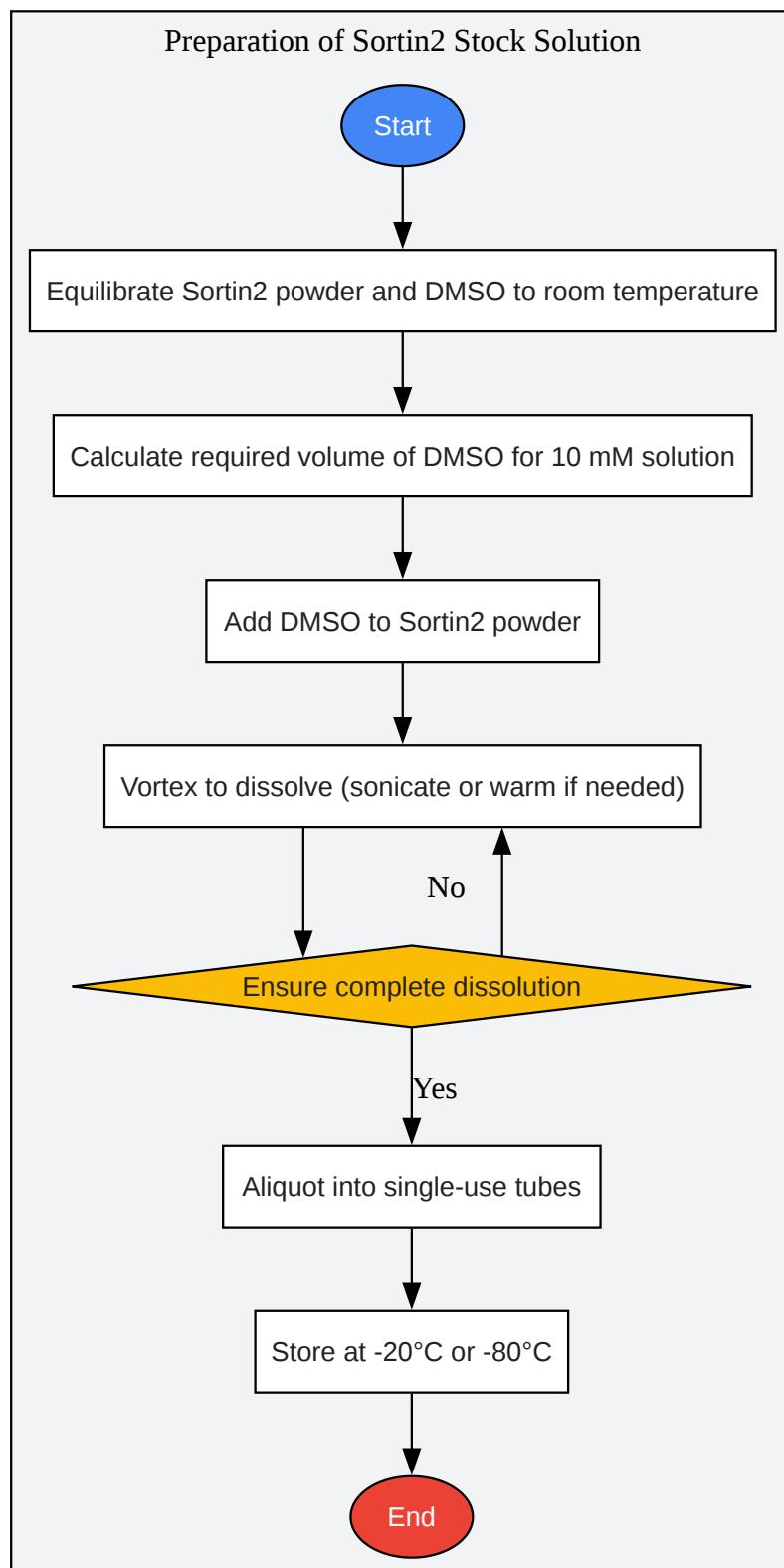
- Chemiluminescent HRP substrate
- Imaging system for chemiluminescence detection

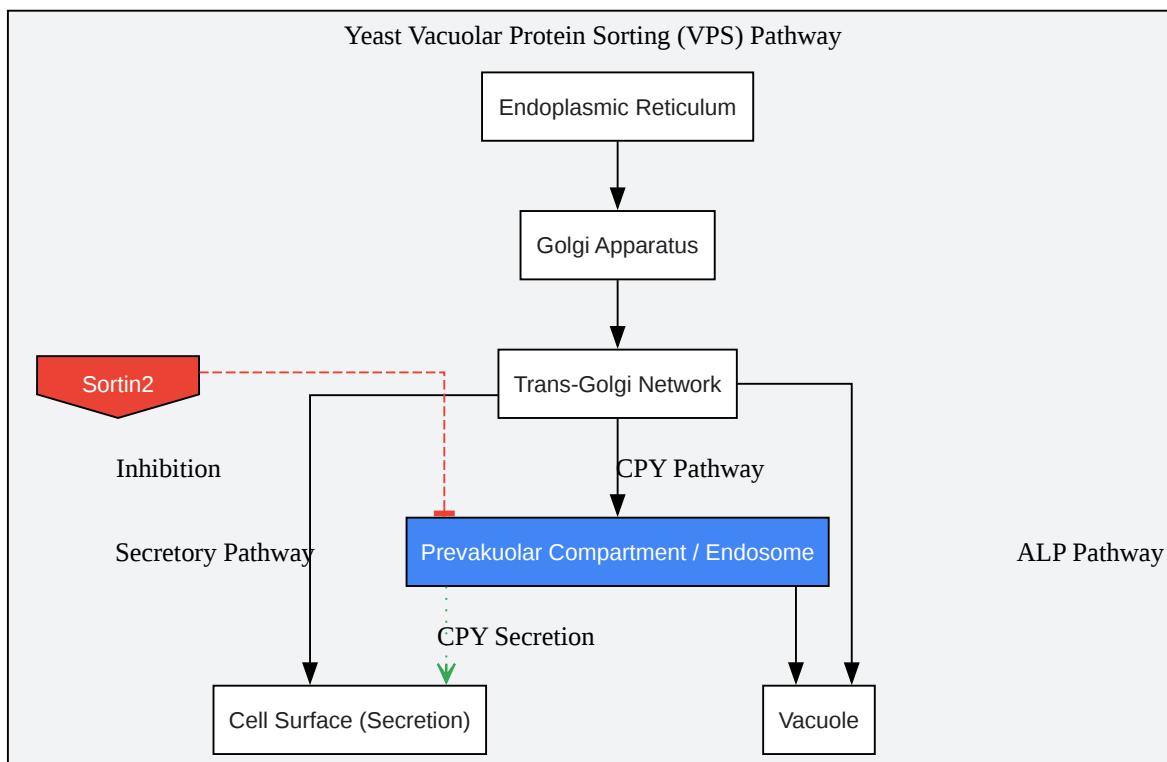
Methodology:

- Yeast Culture Preparation:
 - Inoculate the wild-type *S. cerevisiae* strain into YPD medium and grow overnight at 30°C with shaking.
 - The next day, dilute the overnight culture to an OD₆₀₀ of 0.2 in fresh YPD medium.
- Treatment with **Sortin2**:
 - In a 96-well microplate, add the diluted yeast culture.
 - Add the 10 mM **Sortin2** stock solution to the wells to achieve the desired final concentrations (e.g., a range from 4.7 µM to 47 µM).
 - Prepare a vehicle control by adding an equivalent volume of DMSO to a separate set of wells. The final DMSO concentration should not exceed 0.5%.
 - Incubate the plate at 30°C with shaking for 4-6 hours.
- Detection of Secreted CPY by Dot-Blot Assay:
 - After incubation, centrifuge the microplate to pellet the yeast cells.
 - Carefully transfer a small volume (e.g., 5-10 µL) of the supernatant from each well onto a nitrocellulose membrane using a dot-blot apparatus.
 - Allow the membrane to dry completely.
 - Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk in Tris-buffered saline with Tween 20 - TBST) for 1 hour at room temperature.

- Incubate the membrane with a primary antibody specific for CPY (diluted in blocking buffer) overnight at 4°C.
- Wash the membrane three times with TBST for 10 minutes each.
- Incubate the membrane with an HRP-conjugated secondary antibody (diluted in blocking buffer) for 1 hour at room temperature.
- Wash the membrane again three times with TBST for 10 minutes each.
- Apply a chemiluminescent HRP substrate to the membrane and detect the signal using an appropriate imaging system. An increased signal in the **Sortin2**-treated samples compared to the DMSO control indicates the secretion of CPY.

Visualizations





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